

In-Depth Technical Guide to the Safety Data of Disperse Red 73

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Compound of Interest

Compound Name: Disperse Red 73

Cat. No.: B079764

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Disperse Red 73, a monoazo dye utilized in the textile industry, presents a complex safety profile of interest to the scientific community. This technical guide provides a comprehensive overview of the available safety data for **Disperse Red 73** (CAS No. 16889-10-4), with a focus on its physicochemical properties, toxicological profile, and ecotoxicological effects. The information is curated to support researchers, scientists, and drug development professionals in evaluating its potential biological interactions and safety implications. This document summarizes key quantitative data in structured tables, outlines experimental methodologies from pertinent studies, and visualizes relevant biological and experimental workflows using Graphviz diagrams.

Chemical and Physical Properties

Disperse Red 73 is a synthetic dye characterized by its dark red, powdered appearance.^[1] It is sparingly soluble in water but demonstrates solubility in organic solvents such as ethanol, acetone, and benzene.^{[1][2]} The primary CAS number for **Disperse Red 73** is 16889-10-4, with 12270-46-1 also being associated with this compound.^{[3][4]}

Property	Value	Reference(s)
CAS Number	16889-10-4	
Alternate CAS Number	12270-46-1	
Molecular Formula	C ₁₈ H ₁₆ N ₆ O ₂	
Molecular Weight	348.36 g/mol	
Appearance	Dark red powder	
Melting Point	149-150 °C	
Boiling Point	614.2 °C at 760 mmHg	
Density	1.22 g/cm ³	
Flash Point	325.3 °C	
Vapor Pressure	5.08E-15 mmHg at 25°C	
Solubility	Soluble in ethanol, acetone, and benzene	

Toxicological Profile

The toxicological profile of **Disperse Red 73** indicates potential for acute toxicity, skin irritation, and mutagenicity.

Acute Toxicity

The primary quantitative measure of acute toxicity is the median lethal dose (LD50). For **Disperse Red 73**, an LD50 has been established for intraperitoneal administration in rats.

Route of Exposure	Species	LD50	Observed Effects	Reference(s)
Intraperitoneal	Rat	560 mg/kg	Behavioral excitement, muscle contraction	

Skin and Eye Irritation

According to the aggregated GHS information from notifications to the ECHA C&L Inventory, **Disperse Red 73** is classified as a skin irritant.

Genotoxicity and Mutagenicity

There is substantial evidence to suggest that **Disperse Red 73** possesses mutagenic properties. Studies utilizing the Ames test have demonstrated its ability to induce frameshift mutations in *Salmonella typhimurium* strains TA98 and TA100. The mutagenic potential of **Disperse Red 73** is linked to its metabolic activation. Its components, 2-cyano-4-nitroaniline (CNNA) and 2,6-dicyano-4-nitroaniline (CNCNNA), are identified as potent frameshift mutagens. The bioactivation of these components is mediated by bacterial nitroreductase and acetyl CoA:arylamine N-acetyltransferase.

Ecotoxicological Profile

Disperse Red 73 has been shown to exert toxic effects on aquatic organisms. A study on zebrafish (*Danio rerio*) and *Daphnia similis* revealed that exposure to environmentally realistic concentrations of the dye can induce biochemical alterations, indicative of oxidative stress and neurotoxicity.

Test Organism	Endpoint	Value	Exposure Duration	Reference(s)
Daphnia magna	LC50	110 mg/L	48 hours	
Danio rerio (embryos)	NOAEC (neurotoxicity)	< 0.01 mg/L	96 hours	

Experimental Protocol: Biochemical Biomarker Analysis in Zebrafish Embryos

The following is a summary of the experimental protocol used to assess the biochemical effects of **Disperse Red 73** on zebrafish embryos, as inferred from available literature.

Test Organism: Zebrafish (*Danio rerio*) embryos.

Exposure: Embryos were exposed to various concentrations of **Disperse Red 73** for 96 hours.

Biomarkers Assessed:

- Total Glutathione: To evaluate non-enzymatic antioxidant defenses.
- Glutathione S-transferase (GST) and Catalase (CAT) activities: To assess enzymatic antioxidant responses.
- Lipid Peroxidation (LPO): As an indicator of oxidative damage.
- Acetylcholinesterase (AChE) activity: As a biomarker for neurotoxicity.
- Energy-related parameters (energy available and energy consumed): To evaluate metabolic disturbances.

Methodology:

- Solution Preparation: Stock solutions of **Disperse Red 73** were prepared and diluted to the final test concentrations.
- Embryo Exposure: Healthy zebrafish embryos were placed in multi-well plates containing the test solutions or control medium.
- Incubation: The plates were incubated for 96 hours under controlled conditions of temperature and light.
- Biochemical Analyses: After the exposure period, embryos were collected, homogenized, and subjected to various spectrophotometric assays to determine the levels of the selected biomarkers. For instance, AChE activity was measured by the rate of thiocholine production from the substrate acetylthiocholine.

Key Finding: A notable increase in acetylcholinesterase (AChE) activity was observed in zebrafish embryos exposed to a concentration of 0.01 mg/L of **Disperse Red 73**, suggesting a neurotoxic effect.

Globally Harmonized System (GHS) Classification

The GHS classification for **Disperse Red 73**, as aggregated from notifications to the European Chemicals Agency (ECHA) Classification and Labelling (C&L) Inventory, indicates a potential for skin irritation. However, it is important to note that a significant number of notifiers reported the substance as not meeting the GHS hazard criteria.

Hazard Statement:

- H315: Causes skin irritation.

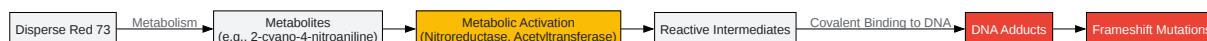
Precautionary Statements:

- A full set of precautionary statements is not consistently provided across all sources. Users should refer to the specific SDS provided by their supplier.

Signaling Pathways and Experimental Workflows

Proposed Genotoxicity Pathway

The genotoxicity of **Disperse Red 73** is believed to be mediated through its metabolic activation to reactive intermediates that can form DNA adducts.

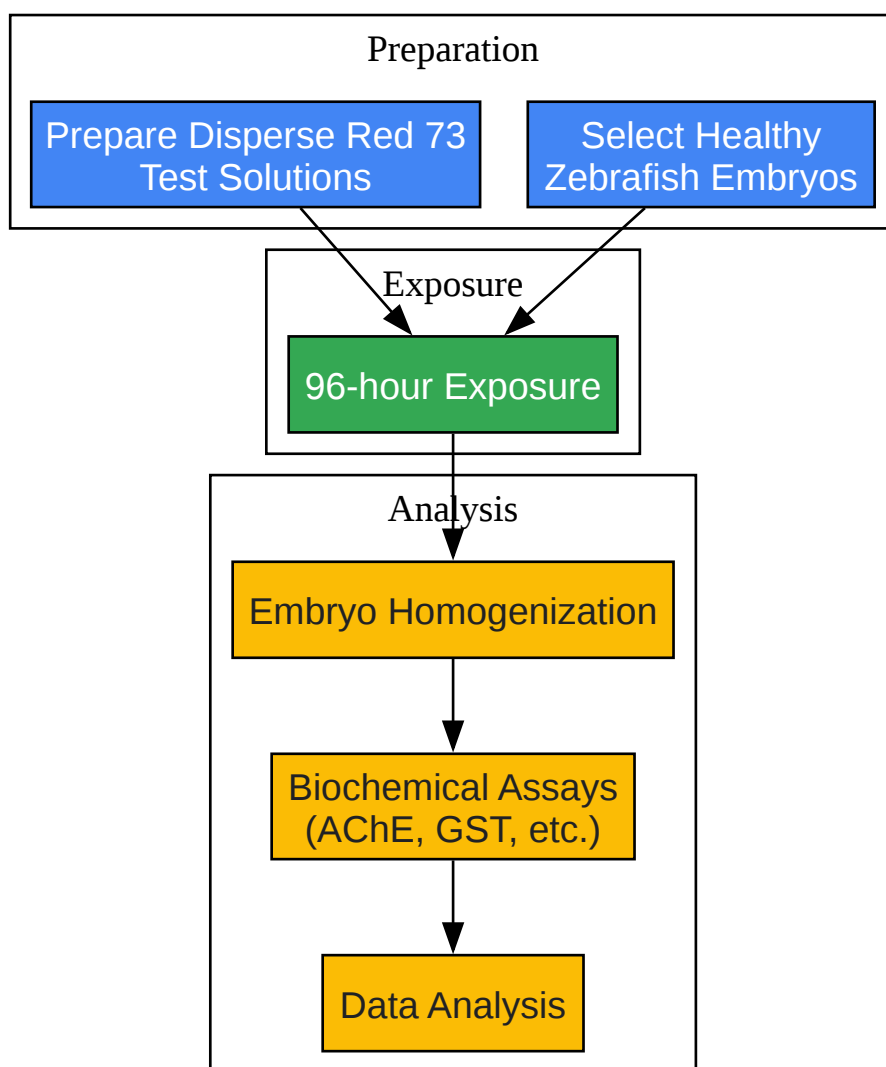


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Caption: Proposed metabolic activation pathway of **Disperse Red 73** leading to genotoxicity.

Zebrafish Ecotoxicity Experimental Workflow

The workflow for assessing the ecotoxicity of **Disperse Red 73** using zebrafish embryos involves several key steps from exposure to data analysis.



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